

Essential Safety and Logistical Information for Handling N-Benzoylanthranilate

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Compound of Interest

Compound Name: N-Benzoylanthranilate

Cat. No.: B1266099

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This guide provides immediate, essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **N-Benzoylanthranilate**. The following procedures are based on available safety data for the compound and related chemical structures.

Chemical Identifier:

- Name: **N-Benzoylanthranilate**
- CAS Number: 579-93-1[1]
- Molecular Formula: $C_{14}H_{10}NO_3^-$ [1]
- Molecular Weight: 240.23 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

N-Benzoylanthranilate is classified as an irritant and may cause allergic skin reactions.[2] It is crucial to use appropriate personal protective equipment to minimize exposure.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact, which can cause irritation and allergic reactions. [2]
Body Protection	A laboratory coat or chemical-resistant apron.	Protects against incidental skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated.	Prevents respiratory irritation. [2]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to standardized laboratory procedures is paramount when working with **N-Benzoylanthranilate** to ensure personnel safety and experimental integrity.

Standard Operating Procedure for Handling **N-Benzoylanthranilate**

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the appropriate PPE as specified in the table above.
 - Locate the nearest safety shower and eyewash station.
- Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Minimize the creation of dust or aerosols.
- Keep containers tightly closed when not in use.
- Spill Cleanup:
 - In case of a spill, evacuate non-essential personnel from the immediate area.
 - For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).^[3]^[4]
 - Place the absorbed material into a sealed, labeled container for hazardous waste disposal.^[5]^[6]
 - Clean the spill area with soap and water.^[5]
 - For large spills, contact your institution's Environmental Health and Safety (EHS) department.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin with soap and plenty of water. ^[2] If skin irritation or a rash occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

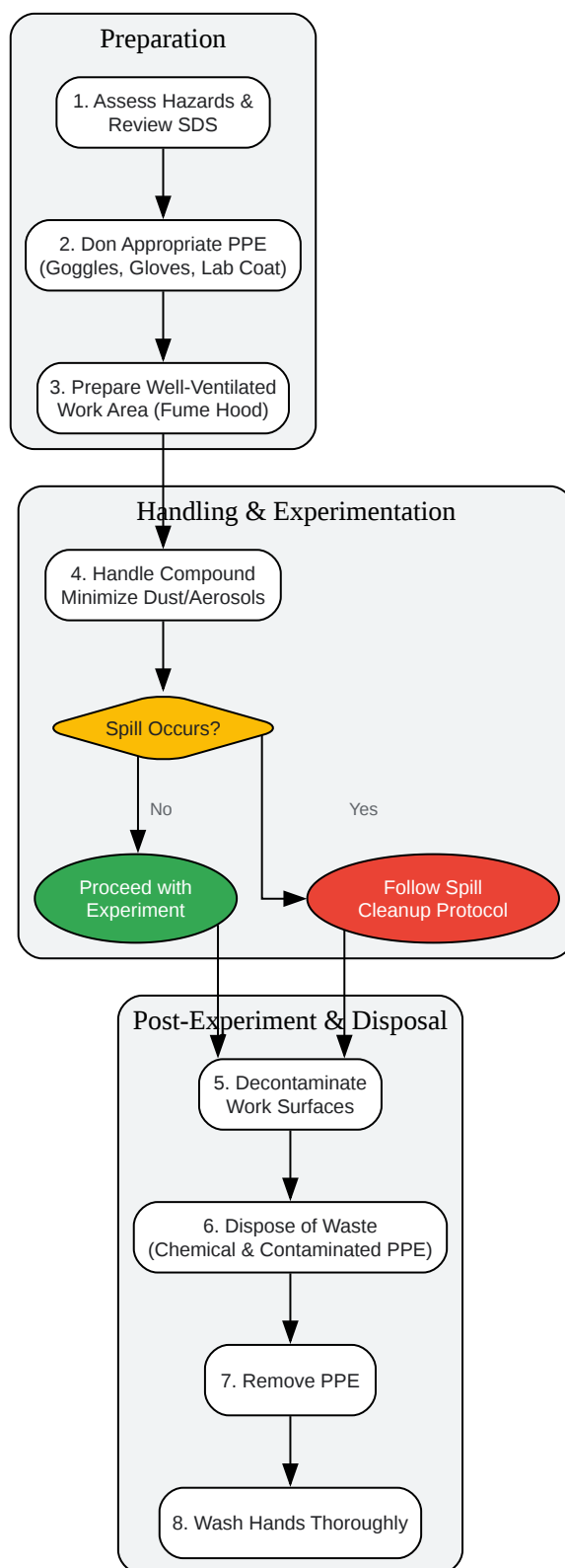
Proper disposal of **N-Benzoylanthranilate** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Protocol

Waste Type	Disposal Procedure
Unused N-Benzoylanthranilate	Dispose of as hazardous chemical waste. The container must be clearly labeled with the chemical name and associated hazards. Do not mix with other waste streams unless compatibility is confirmed. [7]
Contaminated Labware (e.g., gloves, wipes)	Place in a sealed, labeled container for hazardous waste disposal.
Empty Containers	Handle uncleaned containers as you would the product itself. Follow institutional guidelines for the disposal of empty chemical containers.

Visual Workflow for Safe Handling of N-Benzoylanthranilate

The following diagram outlines the key decision points and procedural flow for safely handling **N-Benzoylanthranilate** from preparation to disposal.



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Caption: Workflow for the safe handling of **N-Benzoylanthranilate**.

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